

Application Note: Preparation of 1,3-Diisopropylurea-d14 Stock Solution

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Compound of Interest

Compound Name: 1,3-Diisopropylurea-d14

Cat. No.: B15557294

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Introduction

1,3-Diisopropylurea-d14 is the deuterated analog of 1,3-Diisopropylurea. It serves as a valuable internal standard in analytical chemistry, particularly in mass spectrometry-based methods for quantitative analysis. Its primary application is as a labeled analogue for 1,3-Diisopropylurea, which is recognized as one of the photocatalyzed degradation products of the herbicide Bromacil.^{[1][2]} The use of a stable isotope-labeled standard like **1,3-Diisopropylurea-d14** allows for accurate quantification by correcting for matrix effects and variations in sample preparation and instrument response. This application note provides a detailed protocol for the preparation of a stock solution of **1,3-Diisopropylurea-d14**, ensuring accurate and reproducible results in downstream applications.

Quantitative Data Summary

A summary of the key quantitative data for **1,3-Diisopropylurea-d14** is presented in Table 1.

Parameter	Value	Reference
Molecular Formula	C ₇ H ₂ D ₁₄ N ₂ O	[1][2]
Molecular Weight	158.30 g/mol	[1][2]
Unlabeled CAS Number	4128-37-4	[2]
Labeled CAS Number	2733161-36-7	[2]
Appearance	White Solid	[2]
Solubility	Soluble in DMSO and Methanol.[1] Limited solubility in water.[3]	[1][3]
Storage Conditions	Store at -20°C or 2-8°C in a refrigerator.	[1][2]

Experimental Protocol: Preparation of a 1 mg/mL Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution of **1,3-Diisopropylurea-d14** in methanol.

Materials and Equipment

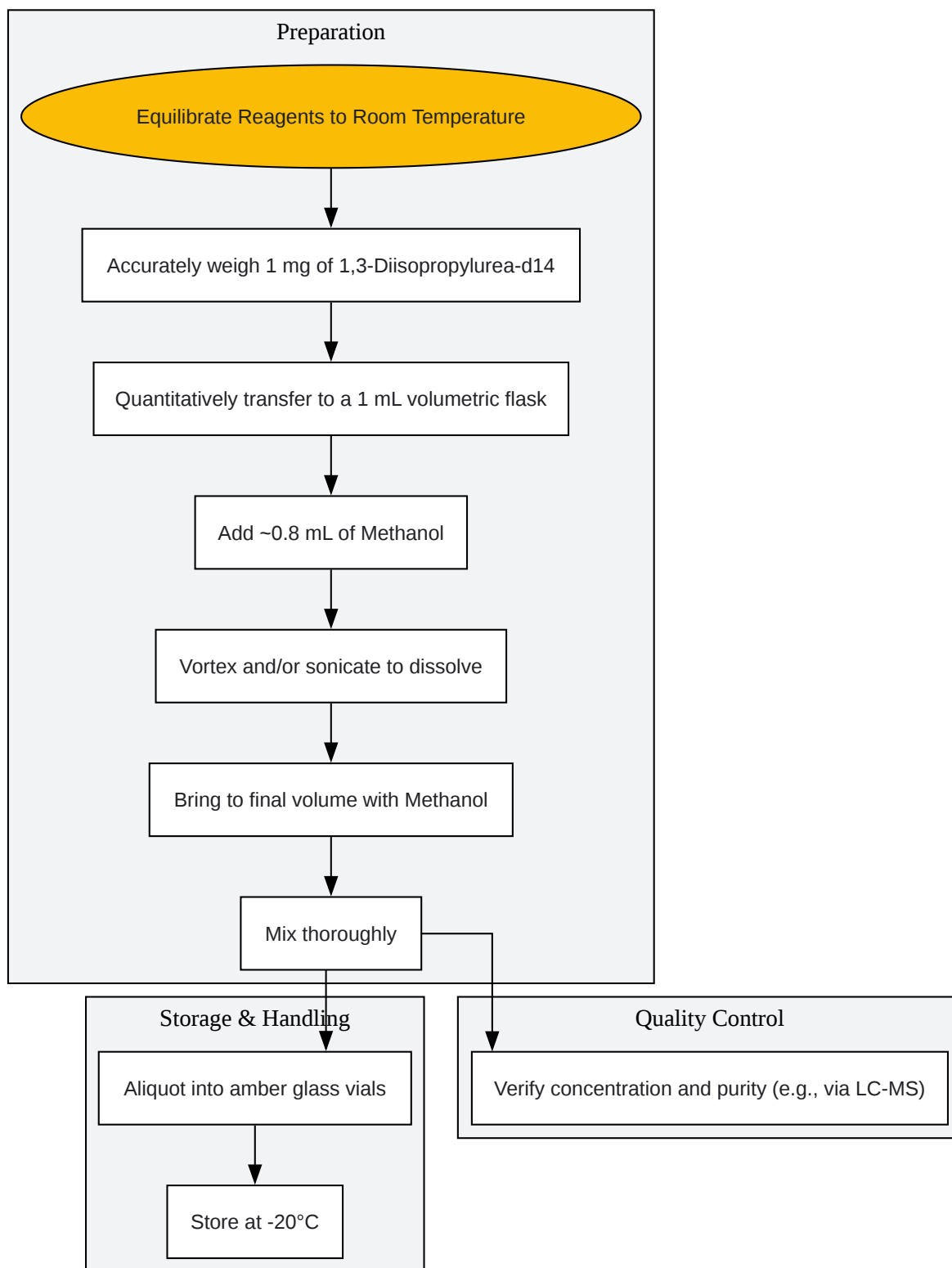
- **1,3-Diisopropylurea-d14** (solid)
- Methanol (ACS grade or higher)
- Dimethyl sulfoxide (DMSO) (optional, if using as solvent)
- Analytical balance (readable to at least 0.1 mg)
- Calibrated pipettes and sterile, filtered pipette tips
- Volumetric flask (e.g., 1 mL, 5 mL, or 10 mL, Class A)
- Vortex mixer

- Sonicator (optional)
- Amber glass vials with screw caps for storage
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Safety Precautions

- Handle **1,3-Diisopropylurea-d14** in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, to avoid skin and eye contact.[\[4\]](#)[\[5\]](#)
- Avoid inhalation of dust or aerosols.[\[4\]](#)
- In case of skin contact, wash the affected area with soap and plenty of water.[\[5\]](#)[\[6\]](#)
- In case of eye contact, rinse cautiously with water for several minutes.[\[7\]](#)
- Consult the Safety Data Sheet (SDS) for complete safety information before handling the compound.

Stock Solution Preparation Workflow



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Caption: Workflow for the preparation of **1,3-Diisopropylurea-d14** stock solution.

Detailed Procedure

- **Equilibration:** Allow the vial containing **1,3-Diisopropylurea-d14** and the solvent (methanol) to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh 1 mg of **1,3-Diisopropylurea-d14** using an analytical balance.
- **Transfer:** Quantitatively transfer the weighed compound into a 1 mL Class A volumetric flask.
- **Initial Dissolution:** Add approximately 0.8 mL of methanol to the volumetric flask.
- **Dissolving:** Cap the flask and vortex thoroughly to dissolve the solid. If necessary, sonicate for 5-10 minutes to ensure complete dissolution.
- **Final Volume Adjustment:** Once the solid is completely dissolved, carefully add methanol to the flask until the bottom of the meniscus is level with the calibration mark.
- **Homogenization:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, clearly labeled amber glass vials to minimize freeze-thaw cycles. Store the aliquots at -20°C for long-term stability.^[1]

Quality Control

It is recommended to verify the concentration and purity of the prepared stock solution. This can be achieved using analytical techniques such as Liquid Chromatography-Mass Spectrometry (LC-MS) to confirm the identity and assess the purity of the solution.

Conclusion

This application note provides a detailed and reliable protocol for the preparation of a **1,3-Diisopropylurea-d14** stock solution. Adherence to this protocol, including the safety precautions and quality control measures, will ensure the preparation of an accurate and stable standard for use in various research and analytical applications, particularly in the quantification of the herbicide degradation product, 1,3-Diisopropylurea.

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References

- [1. usbio.net \[usbio.net\]](#)
- [2. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [3. solubilityofthings.com \[solubilityofthings.com\]](#)
- [4. echemi.com \[echemi.com\]](#)
- [5. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [6. Page loading... \[wap.guidechem.com\]](#)
- [7. excentr.com \[excentr.com\]](#)
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